

8-Methoxyadenosine: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: 8-Methoxyadenosine

CAS No.: 3969-27-5

Cat. No.: B15600128

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Disclaimer: Information regarding **8-Methoxyadenosine** is limited in publicly available scientific literature. This guide provides a comprehensive overview based on the known properties and biological activities of structurally related 8-substituted adenosine analogs. The data and protocols presented herein should be considered as a starting point for research and may require optimization for **8-Methoxyadenosine**.

Introduction

8-Methoxyadenosine is a purine nucleoside analog characterized by a methoxy group substitution at the 8-position of the adenine base. Substitutions at this position are known to significantly influence the molecule's interaction with biological targets, particularly adenosine receptors. This technical guide aims to provide researchers, scientists, and drug development professionals with a detailed overview of the potential physicochemical properties, experimental protocols for synthesis and analysis, and plausible biological activities of **8-Methoxyadenosine**, drawing parallels from well-documented 8-substituted adenosine analogs.

Physicochemical Properties

Quantitative data for **8-Methoxyadenosine** is not readily available. The following table summarizes key physicochemical properties of the parent molecule, adenosine, and a closely related analog, 8-Methyladenosine, to provide an estimated profile for **8-Methoxyadenosine**.

Property	Adenosine	8-Methyladenosine	8-Methoxyadenosine (Predicted)
Molecular Formula	C ₁₀ H ₁₃ N ₅ O ₄	C ₁₁ H ₁₅ N ₅ O ₄	C ₁₁ H ₁₅ N ₅ O ₅
Molecular Weight (g/mol)	267.24	281.27[1]	297.27
Melting Point (°C)	234-236	Not available	Prediction not feasible
Boiling Point (°C)	Decomposes	Not available	Prediction not feasible
pKa	3.6 (N1), 12.4 (ribose hydroxyls)	Not available	Similar to adenosine
Aqueous Solubility	5.2 mg/mL at 25 °C	Not available	Likely soluble in water and DMSO
logP	-1.27	-0.6 (Computed)[1]	Estimated to be slightly higher than 8-Methyladenosine

Experimental Protocols

Synthesis of 8-Substituted Adenosine Analogs

The synthesis of 8-alkoxyadenosines can be approached through several synthetic routes. A common strategy involves the initial preparation of an 8-halogenated adenosine derivative, followed by nucleophilic substitution with the desired alkoxide.

General Protocol for the Synthesis of 8-Alkoxyadenosines:

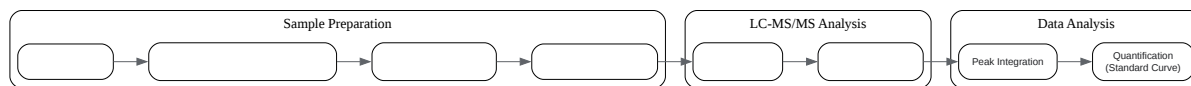
- **Protection of Ribose Hydroxyls:** The hydroxyl groups of the ribose moiety of adenosine are typically protected using protecting groups such as acetyl (Ac) or tert-butyldimethylsilyl (TBDMS) to prevent unwanted side reactions.
- **Halogenation at the 8-Position:** The protected adenosine is then halogenated at the 8-position, most commonly using N-bromosuccinimide (NBS) or N-iodosuccinimide (NIS) in a suitable solvent like dimethylformamide (DMF).
- **Nucleophilic Substitution:** The resulting 8-bromo or 8-iodo-adenosine derivative is reacted with a sodium alkoxide (e.g., sodium methoxide for the synthesis of **8-Methoxyadenosine**) in an appropriate solvent like methanol or DMF. The reaction is typically carried out at elevated temperatures.
- **Deprotection:** The protecting groups on the ribose hydroxyls are removed under appropriate conditions (e.g., treatment with ammonia in methanol for acetyl groups or a fluoride source like TBAF for silyl groups) to yield the final 8-alkoxyadenosine product.
- **Purification:** The crude product is purified using techniques such as column chromatography on silica gel or reverse-phase high-performance liquid chromatography (HPLC).

Characterization of the final product is performed using techniques like Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Analytical Methods: LC-MS/MS for the Quantification of Adenosine Analogs

Liquid chromatography-tandem mass spectrometry (LC-MS/MS) is a highly sensitive and specific method for the detection and quantification of nucleoside analogs in biological matrices.^[2]

Experimental Workflow for LC-MS/MS Analysis:



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Caption: A generalized workflow for the quantification of adenosine analogs using LC-MS/MS.

Key Parameters for LC-MS/MS Method Development:

- **Chromatographic Column:** A reverse-phase C18 column is commonly used for the separation of nucleosides.
- **Mobile Phase:** A gradient of an aqueous buffer (e.g., ammonium formate or formic acid in water) and an organic solvent (e.g., acetonitrile or methanol) is typically employed.
- **Mass Spectrometry:** Detection is performed using a triple quadrupole mass spectrometer in positive ion mode with multiple reaction monitoring (MRM). The MRM transitions would need to be optimized for **8-Methoxyadenosine**, but a likely transition would be from the protonated molecular ion $[M+H]^+$ to the protonated adenine base fragment. For 8-Methyladenosine, a key transition is m/z 282.1 $\rightarrow$ 150.1.[2]

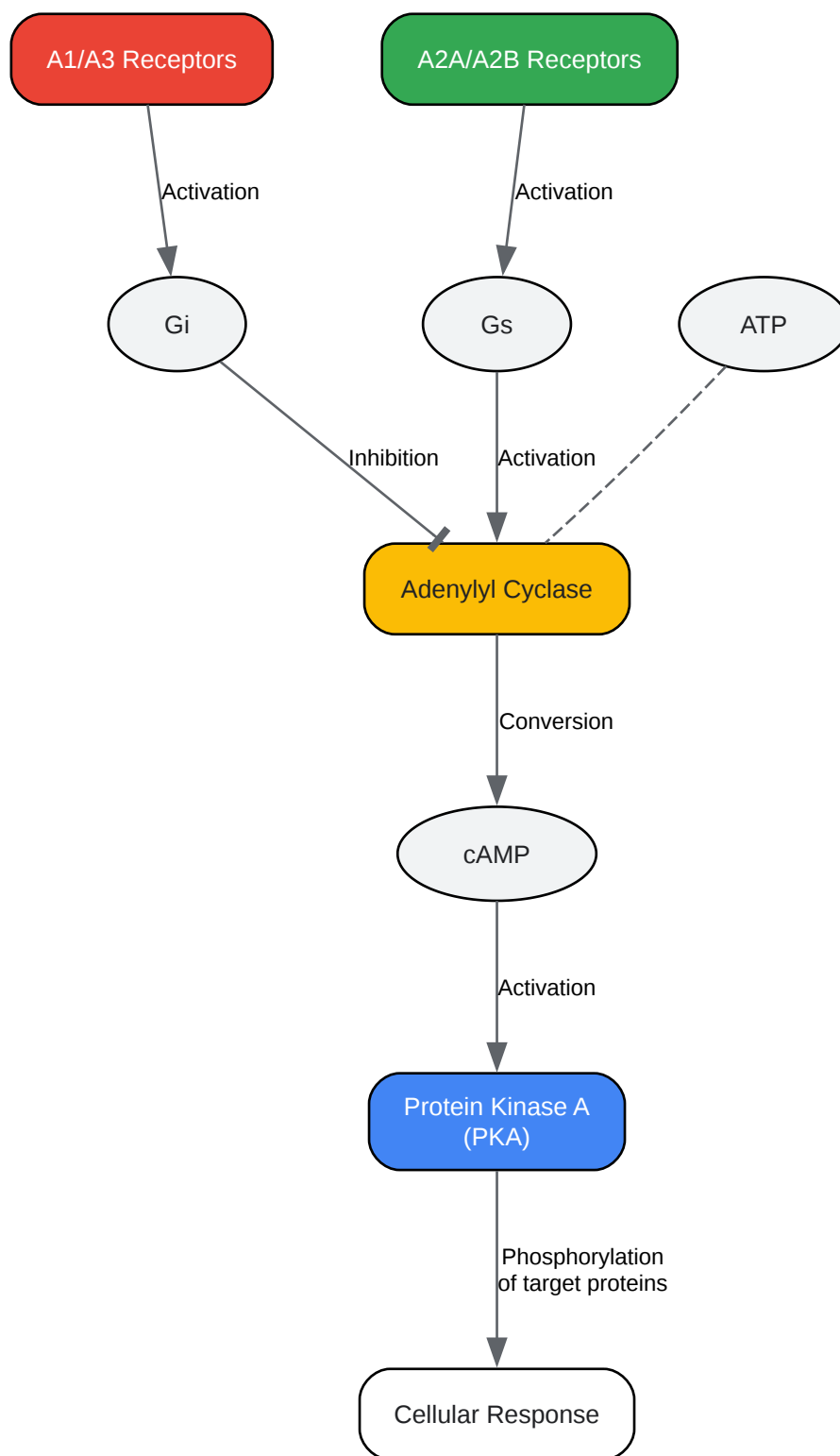
Biological Activities and Signaling Pathways

While the specific biological activities of **8-Methoxyadenosine** have not been extensively studied, the activities of other 8-substituted adenosine analogs provide valuable insights into its potential pharmacological profile. These analogs are known to interact with adenosine receptors (A_1 , A_{2a} , A_{2e} , and A_3), which are G-protein coupled receptors (GPCRs) involved in a wide range of physiological processes.

The nature of the substituent at the 8-position significantly influences the affinity and efficacy of the analog at these receptor subtypes.[3] For instance, bulky hydrophobic groups at the C8 position have been associated with reduced binding affinity at the A_{2a} adenosine receptor while maintaining high affinity at the A_3 subtype.[3]

Adenosine Receptor Signaling

The activation of adenosine receptors by agonists initiates intracellular signaling cascades that are primarily mediated by adenylyl cyclase and cyclic adenosine monophosphate (cAMP).



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Caption: A simplified diagram of the canonical adenosine receptor signaling pathway.

Agonists at A₁ and A₃ receptors, which are coupled to G_{ai} proteins, inhibit adenylyl cyclase, leading to a decrease in intracellular cAMP levels.[3] Conversely, agonists at A_{2a} and A_{2e} receptors, coupled to G_{as} proteins, stimulate adenylyl cyclase, resulting in an increase in cAMP.[3] This modulation of cAMP levels has widespread downstream effects, primarily through the activation of Protein Kinase A (PKA), which phosphorylates numerous substrate proteins, thereby triggering a variety of cellular responses.[3]

Conclusion

8-Methoxyadenosine represents an under-investigated adenosine analog with potential for novel pharmacological activities. While direct experimental data is scarce, the extensive knowledge base on 8-substituted adenosine analogs provides a solid foundation for future research. The protocols and pathways outlined in this guide are intended to facilitate the synthesis, characterization, and biological evaluation of **8-Methoxyadenosine**, ultimately contributing to a better understanding of its therapeutic potential. Researchers are encouraged to adapt and optimize these general methodologies for their specific experimental needs.

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